

# Boiling point and density of N-Ethylpropylamine

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## Compound of Interest

Compound Name: *N-Ethylpropylamine*

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## An In-depth Technical Guide on the Boiling Point and Density of **N-Ethylpropylamine**

This technical guide provides a comprehensive overview of the physical properties of **N-Ethylpropylamine**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate and detailed information for their work. This document outlines the reported values for these properties, details the experimental protocols for their determination, and includes visual workflows to illustrate the methodologies.

## Physical Properties of N-Ethylpropylamine

**N-Ethylpropylamine**, a secondary aliphatic amine, is a colorless liquid at room temperature.<sup>[1]</sup><sup>[2]</sup> Its physical characteristics, such as boiling point and density, are crucial for its application in various chemical syntheses, including the preparation of pharmaceuticals and agrochemicals.<sup>[1]</sup>

## Data Presentation

The boiling point and density of **N-Ethylpropylamine** have been reported with some variation across different sources. These values are summarized in the table below for easy comparison. The discrepancies may be attributed to different experimental conditions and the purity of the substance.

Physical Property	Reported Value(s)
Boiling Point	61.5°C at 760 mmHg[2], 80-85°C[3][4][5][6], 81°C[7], 108-110°C[1]
Density	0.72 g/cm <sup>3</sup> [3][4][5][6], 0.727 g/cm <sup>3</sup> [2], 0.74 g/mL[1], 0.748 g/mL[8]

## Experimental Protocols

Accurate determination of the boiling point and density is fundamental in chemical research. The following sections describe the detailed methodologies for these measurements.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. As a secondary amine, **N-Ethylpropylamine** can form hydrogen bonds, which results in a higher boiling point than alkanes of similar molar mass, but lower than corresponding alcohols.[9]

One of the most common and efficient methods for determining the boiling point of a small quantity of liquid is the Thiele Tube Method.[10]

Methodology: Thiele Tube

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **N-Ethylpropylamine** is placed into a small test tube or a Durham tube.[10]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed into the liquid with the open end down.[10]
- **Apparatus Setup:** The small test tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb. This assembly is then placed into a Thiele tube filled with a high-boiling point liquid, such as mineral oil.[10]
- **Heating:** The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out.

- Observation: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the temperature is just above the boiling point of the sample.[10]
- Cooling and Measurement: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.[10]

Other methods for determining the boiling point include distillation and reflux techniques.[10]



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*Boiling Point Determination Workflow using the Thiele Tube Method.*

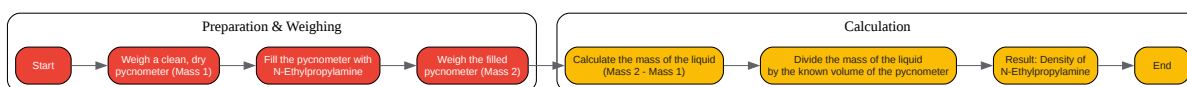
## Density Determination

Density is a fundamental physical property that represents the mass of a substance per unit volume. For liquids like **N-Ethylpropylamine**, density can be accurately determined using a pycnometer.

Methodology: Pycnometer

- Preparation: A clean and dry pycnometer of a known volume is weighed accurately using an analytical balance.[11]
- Filling: The pycnometer is then filled with **N-Ethylpropylamine**. Care should be taken to avoid air bubbles.
- Weighing: The filled pycnometer is weighed again to determine the mass of the liquid.[11]
- Calculation: The mass of the **N-Ethylpropylamine** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.

- **Density Calculation:** The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.<sup>[11]</sup> The temperature at which the measurement is taken should also be recorded, as density is temperature-dependent.



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*Density Determination Workflow using a Pycnometer.*

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